

Safety precautions for handling hydrogen fluoride-pyridine in the lab

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Compound of Interest

Compound Name: HF-Pyridine

Cat. No.: B8457038

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An In-depth Technical Guide to the Safe Handling of Hydrogen Fluoride-Pyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydrogen fluoride-pyridine (**HF-Pyridine**), also known as Olah's Reagent or pyridinium poly(hydrogen fluoride), is a complex of hydrogen fluoride and pyridine, typically with a composition of ~70% HF and ~30% pyridine.[1][2] It serves as a versatile and convenient form of anhydrous hydrogen fluoride, widely used in organic synthesis as a potent fluorinating agent.[1][3][4] Its applications include the preparation of β -fluoroamines from amino alcohols, the fluorination of acetylenes, and the conversion of carboxylic acids to acyl fluorides.[3]

Despite its utility, **HF-Pyridine** is an extremely hazardous and acutely toxic substance that demands rigorous safety protocols and specialized handling procedures. Exposure can be fatal, and its effects can be deceptively delayed.[5][6][7] This guide provides a comprehensive overview of the necessary precautions, emergency procedures, and handling protocols to ensure the safety of laboratory personnel.

Hazard Identification and Quantitative Data

HF-Pyridine is classified as acutely toxic, corrosive, and a serious health hazard. It can be fatal if swallowed, inhaled, or absorbed through the skin.[2][7][8] The primary danger stems from the hydrogen fluoride component. The fluoride ion readily penetrates the skin, causing deep tissue

destruction and decalcification of bones.[6] Systemic fluoride poisoning disrupts calcium metabolism, which can lead to cardiac arrest.[6] Unlike other acids, the pain from an HF burn may be delayed for several hours, especially with lower concentrations, leading to more severe injury due to delayed treatment.[5]

Physical and Chemical Properties

The physical properties of **HF-Pyridine** are summarized below.

Property	Value	Citations
CAS Number	32001-55-1 / 62778-11-4	[1][3]
Molecular Formula	C ₅ H ₆ FN	[1][9]
Molecular Weight	99.11 g/mol	[1][3][9]
Appearance	Transparent, light yellow to light brown liquid	[1]
Density	~1.1 g/mL at 20 °C	[1][2]
Boiling Point	50 °C at 1 mmHg	[1]
Melting Point	-41.6 °C	[1]
Storage Temperature	-20 °C is recommended	[2][10]

Toxicity Data

The toxicity data for the individual components, hydrogen fluoride and pyridine, are critical for understanding the reagent's hazard profile.

Substance	Route	Species	Value (LD50 / LC50)	Citations
Pyridine	Oral	Rat	891 - 1580 mg/kg	[11] [12]
Dermal	Rabbit	1121 mg/kg	[12]	
Inhalation	Rat	~9000 ppm (1 hour)	[11] [13]	
Hydrogen Fluoride	Inhalation	Human	50 ppm (30-60 min) may be fatal	[14]
Inhalation	Rat	1276 ppm (1 hour)	[14]	

Occupational Exposure Limits (OELs)

Strict adherence to established exposure limits for the components is mandatory.

Substance	Agency	Limit Type	Value	Citations
Hydrogen Fluoride	OSHA	PEL (8-hr TWA)	3 ppm	[14][15]
Cal/OSHA	PEL (8-hr TWA)	0.4 ppm	[5]	
NIOSH	REL (10-hr TWA)	3 ppm	[14][15]	
NIOSH	REL (15-min Ceiling)	6 ppm	[14][15]	
ACGIH	TLV (Ceiling)	2 ppm	[15]	
NIOSH	IDLH	30 ppm	[5][14][15]	
Pyridine	OSHA	PEL (8-hr TWA)	5 ppm	
NIOSH	REL (TWA)	5 ppm	[16]	[16]
ACGIH	TLV (TWA)	5 ppm	[16]	
NIOSH	IDLH	1000 ppm	[16]	

TWA: Time-Weighted Average; PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to protection, starting with engineering controls and supplemented by rigorous PPE use, is essential.

Engineering Controls

- Fume Hood: All work with **HF-Pyridine** must be conducted in a properly functioning chemical fume hood.[6][17][18]
- Safety Stations: A safety shower and eyewash station must be immediately accessible (within 10 seconds of travel).[5] The stations must be tested regularly.

- Ventilation: The laboratory must be well-ventilated to prevent the accumulation of vapors.[19]

Personal Protective Equipment (PPE)

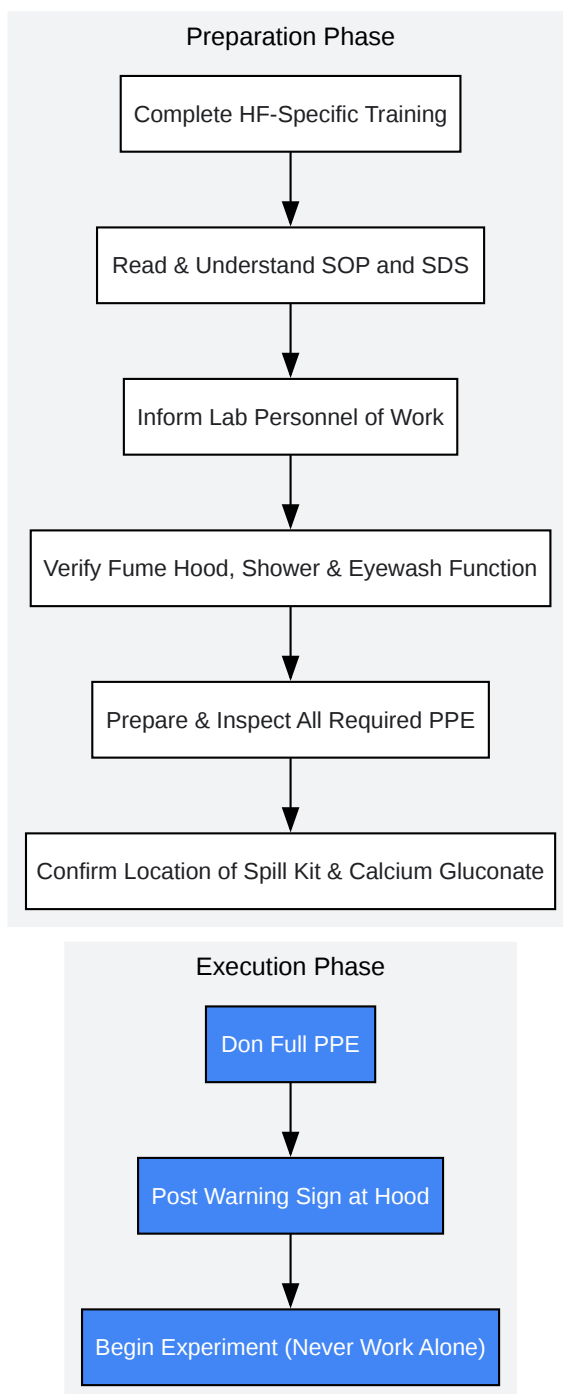
The use of correct PPE is non-negotiable. Standard laboratory attire (long pants, closed-toe shoes) is a prerequisite.[20][21]

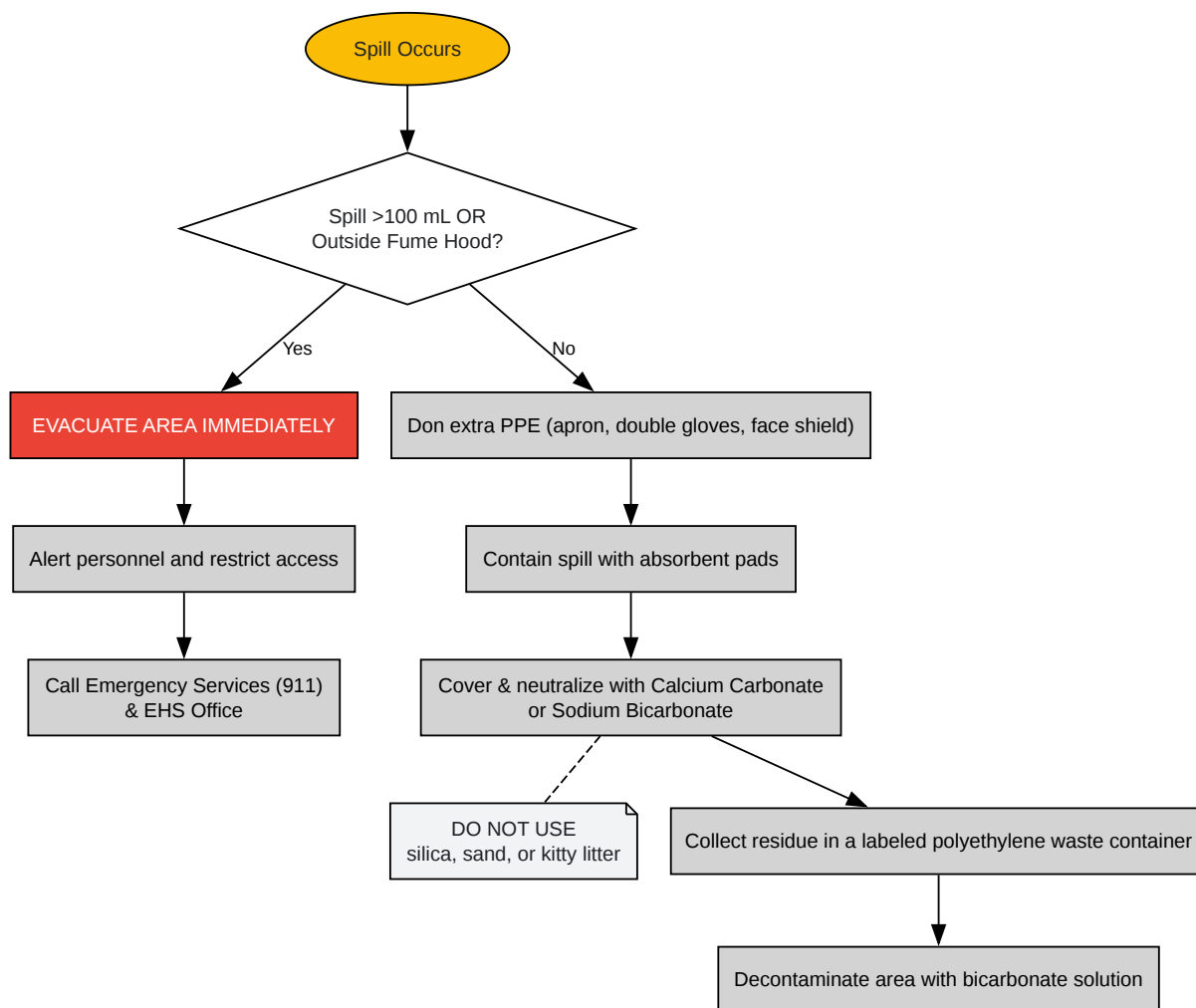
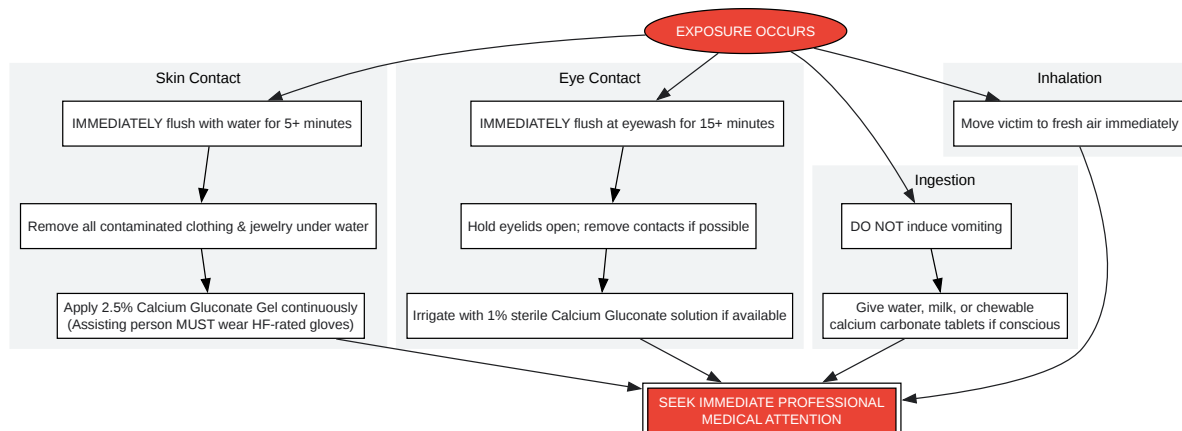
Body Part	Required PPE	Specifications and Best Practices	Citations
Body	Chemical-Resistant Apron & Lab Coat	A neoprene or PVC apron must be worn over a long-sleeved lab coat.	[22] [23] [24]
Hands	Double Gloves	Outer Glove: Heavy-duty neoprene, butyl, or Viton rubber. Inner Glove: Nitrile. Inspect gloves for holes before use and change them frequently, especially after any suspected contact.	[20] [22] [23] [24] [25]
Eyes/Face	Goggles & Face Shield	Chemical splash goggles must be worn in combination with a full-face shield. Standard safety glasses are inadequate.	[18] [20] [24]
Respiratory	Respirator (as needed)	A respirator with an acid-gas filter may be required based on a risk assessment, especially if there is a potential to exceed exposure limits.	[18] [26] [27]

Standard Operating Procedures

Pre-Use Safety Workflow

A systematic check before every experiment is crucial for preventing accidents. The following workflow outlines the minimum preparatory steps.





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